

Application Note: Experimental Design for Reactions Involving N,N',N''-Trimethylguanidine (TMG)

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Compound of Interest

Compound Name: *N,N',N''-Trimethylguanidine*

CAS No.: 6145-43-3

Cat. No.: B1605261

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Abstract

N,N',N''-Trimethylguanidine (TMG) is a potent, non-nucleophilic organic superbase (pK_a ~13.6 in H_2O ; ~23.3 in MeCN) widely utilized in organic synthesis and polymer chemistry. Unlike amidine bases (e.g., DBU, DBN), TMG offers a unique balance of high basicity and moderate steric hindrance, making it an ideal catalyst for base-mediated transformations such as the Henry reaction, Michael additions, and the Ring-Opening Polymerization (ROP) of cyclic esters. This guide details the physicochemical properties of TMG, safety protocols, and optimized experimental procedures for its primary applications.

Chemical Profile & Properties[1][2][3][4][5]

TMG is distinguished by the resonance stabilization of its conjugate acid (guanidinium cation). Its basicity is significantly higher than triethylamine (TEA) but generally lower than phosphazene bases, positioning it as a "goldilocks" reagent for reactions requiring strong deprotonation without the side reactions associated with harsher alkoxides.

Property	Value / Description	Relevance
CAS Number	6145-43-3	Identification
Molecular Weight	101.15 g/mol	Stoichiometry calculations
Boiling Point	~160 °C	High boiling point allows for elevated temp reactions
pK _a (H ₂ O)	~13.6	Strong base in aqueous/protic media
pK _a (MeCN)	~23.3	Superbase behavior in aprotic organic solvents
Solubility	Miscible in H ₂ O, EtOH, THF, MeCN, Toluene	Versatile solvent compatibility
Nucleophilicity	Moderate to Low	Reduced risk of nucleophilic attack on electrophiles compared to primary amines

Safety & Handling (Critical)

Hazard Class: Corrosive (Category 1B), Flammable Liquid (Category 3).

- Engineering Controls: All transfers must be performed in a fume hood. TMG releases caustic vapors that can damage respiratory mucosa.
- PPE: Neoprene or Nitrile gloves (double gloving recommended), chemical splash goggles, and a lab coat.
- Incompatibility: Reacts violently with strong acids and oxidizing agents. Absorbs CO₂ from air (see Section 6); store under inert atmosphere (Ar or N₂) to maintain titer.
- First Aid: In case of skin contact, wash immediately with polyethylene glycol 400, then plenty of water.

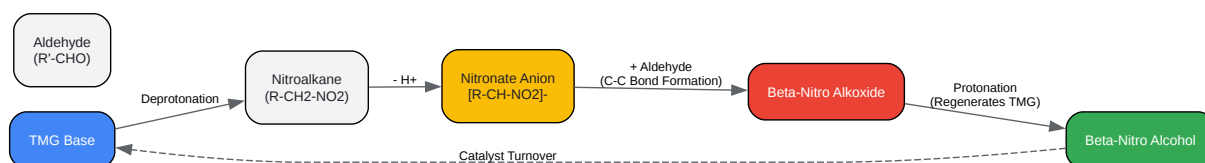
Application 1: The Henry (Nitroaldol) Reaction[4][5][6][7][8][9][10]

TMG is a superior catalyst for the Henry reaction, promoting the addition of nitroalkanes to aldehydes/ketones. Its basicity is sufficient to deprotonate the

-proton of the nitroalkane ($pK_a \sim 10$ for nitromethane) without inducing retro-aldol or dehydration side reactions often seen with hydroxide bases.

Reaction Mechanism

The reaction proceeds via a reversible deprotonation of the nitroalkane to form a nitronate anion, which attacks the carbonyl carbon.[1] The resulting alkoxide is protonated by the conjugate acid (TMGH⁺).



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Figure 1: Catalytic cycle of TMG-mediated nitroaldol reaction.

Experimental Protocol

Objective: Synthesis of 2-nitro-1-phenylethanol from benzaldehyde and nitromethane.

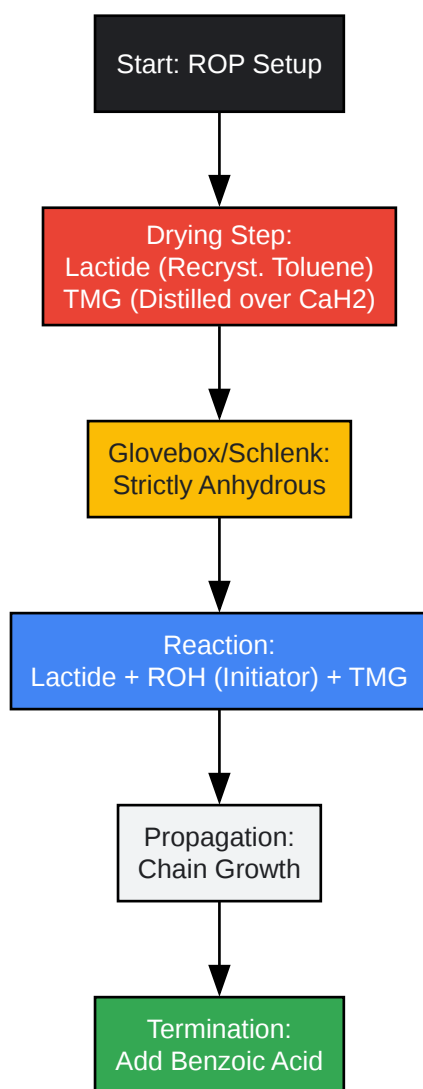
- Preparation: Flame-dry a 25 mL round-bottom flask (RBF) containing a magnetic stir bar. Purge with Nitrogen.
- Charging: Add Benzaldehyde (1.0 mmol, 106 mg) and Nitromethane (5.0 mmol, 0.27 mL, 5 equiv) to the flask.

- Note: Excess nitromethane serves as both reagent and co-solvent, driving the equilibrium forward.
- Solvent: Add anhydrous THF (3.0 mL).
- Catalyst Addition: Add TMG (0.1 mmol, 12.5 μ L, 10 mol%) via microsyringe.
- Reaction: Stir at 0 °C to Room Temperature (RT). Monitor by TLC (EtOAc/Hexane 1:4).
 - Typical time: 30 mins to 4 hours.[\[2\]](#)
- Quenching: Once conversion >95%, quench by adding saturated aqueous NH_4Cl (5 mL).
- Workup: Extract with EtOAc (3 x 10 mL). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel).

Application 2: Ring-Opening Polymerization (ROP) of Lactide

TMG acts as an organocatalyst for the ROP of cyclic esters (lactide, caprolactone). It operates via a "bifunctional" activation mechanism, often activating the alcohol initiator through H-bonding, increasing its nucleophilicity.

Mechanism & Workflow[\[5\]](#)



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Figure 2: Workflow for moisture-sensitive organocatalytic polymerization.

Experimental Protocol

Objective: Synthesis of Poly(L-lactide) (PLLA) using Benzyl Alcohol (BnOH) initiator.

- Reagent Prep:
 - L-Lactide: Recrystallize twice from dry toluene. Store in glovebox.
 - TMG: Distill over CaH₂ under reduced pressure.

- DCM (Solvent): Dry over activated alumina columns.
- Setup: In a glovebox, charge a vial with L-Lactide (1.0 g, 6.94 mmol).
- Initiator: Add Benzyl Alcohol (14.4 μ L, 0.138 mmol) for a target Degree of Polymerization (DP) of 50.
- Solvent: Add anhydrous DCM (3.5 mL) to dissolve the monomer ($[M]_0 \sim 2.0$ M).
- Catalysis: Add TMG (0.5 - 1.0 mol% relative to monomer) to start the reaction.
- Monitoring: Stir at RT. Aliquots can be taken for ^1H NMR analysis (methine signal shift).
 - Reaction time: Typically < 1 hour for TMG.
- Termination: Remove from glovebox and immediately add Benzoic Acid (excess) or Acetyl Chloride to quench the basic catalyst.
- Precipitation: Drop the reaction mixture into cold Methanol (100 mL) to precipitate the polymer. Filter and dry under vacuum.

Application 3: CO₂ Capture (Switchable Solvents)

TMG reacts reversibly with CO₂ in the presence of alcohols to form alkylcarbonate salts (ionic liquids). This property is used in "Switchable Polarity Solvents" (SPS).

Protocol:

- Mix TMG and an alcohol (e.g., Methanol or Hexanol) in a 1:1 molar ratio. The solution is a non-polar liquid.
- Bubble dry CO₂ gas through the solution for 15-30 minutes.
- Observation: The liquid will become viscous and polar (ionic liquid form: $[\text{TMGH}]^+[\text{ROCO}_2]^-$).
- Reversal: Bubble N₂ or Argon through the mixture at 60 °C to release CO₂ and return to the non-polar liquid state.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Henry)	Retro-aldol reaction	Lower temperature (0 °C or -10 °C); reduce reaction time.
No Polymerization (ROP)	Moisture contamination	TMG is hygroscopic. Ensure lactide and solvent are <10 ppm H ₂ O.
Broad PDI (ROP)	Transesterification	Stop reaction at <90% conversion; reduce catalyst loading.
Precipitate in TMG bottle	Carbonate formation	TMG has absorbed atmospheric CO ₂ . Distill before use.

References

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